

# In-depth Technical Guide to SJF-1528 in Breast Cancer Research

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## Compound of Interest

Compound Name: SJF-1528  
Cat. No.: B15615319

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## Executive Summary

**SJF-1528** is a potent Proteolysis Targeting Chimera (PROTAC) designed to induce the degradation of two key receptor tyrosine kinases implicated in breast cancer: Epidermal Growth Factor Receptor (EGFR) and Human Epidermal Growth Factor Receptor 2 (HER2). By hijacking the cell's natural protein disposal machinery, **SJF-1528** offers a novel therapeutic strategy to overcome the limitations of traditional kinase inhibitors. This document provides a comprehensive technical overview of **SJF-1528**, including its mechanism of action, quantitative efficacy data, detailed experimental protocols, and visualizations of the relevant biological pathways and experimental workflows.

## Introduction to SJF-1528

**SJF-1528** is a heterobifunctional molecule that simultaneously binds to the target proteins (EGFR and HER2) and an E3 ubiquitin ligase. This proximity induces the ubiquitination of the target proteins, marking them for degradation by the proteasome. **SJF-1528** is composed of a ligand for EGFR/HER2, a linker molecule, and a ligand that recruits the von Hippel-Lindau (VHL) E3 ubiquitin ligase. The EGFR/HER2 ligand is derived from the kinase inhibitor

Lapatinib. This targeted protein degradation approach offers the potential for a more profound and sustained inhibition of downstream signaling pathways compared to conventional inhibitors.

## Quantitative Efficacy Data

The following tables summarize the in vitro efficacy of **SJF-1528** in relevant cancer cell lines.

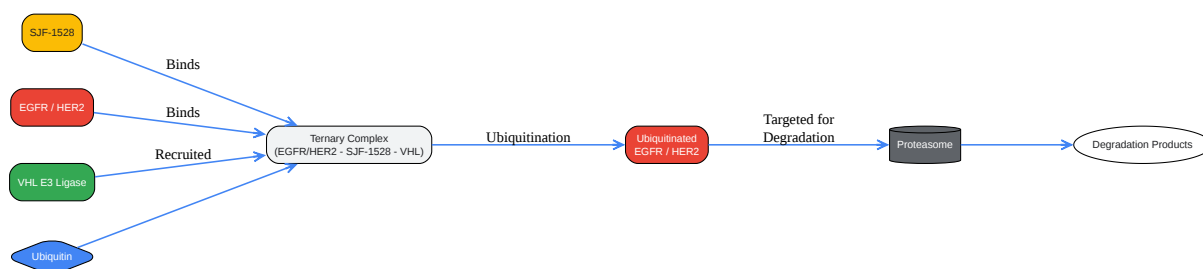
Target	Cell Line	Parameter	Value (nM)	Reference
Wild-type EGFR	OVCAR8	DC50	39.2	[1][2]
Exon 20 Mutant EGFR	HeLa	DC50	736.2	[1][2]

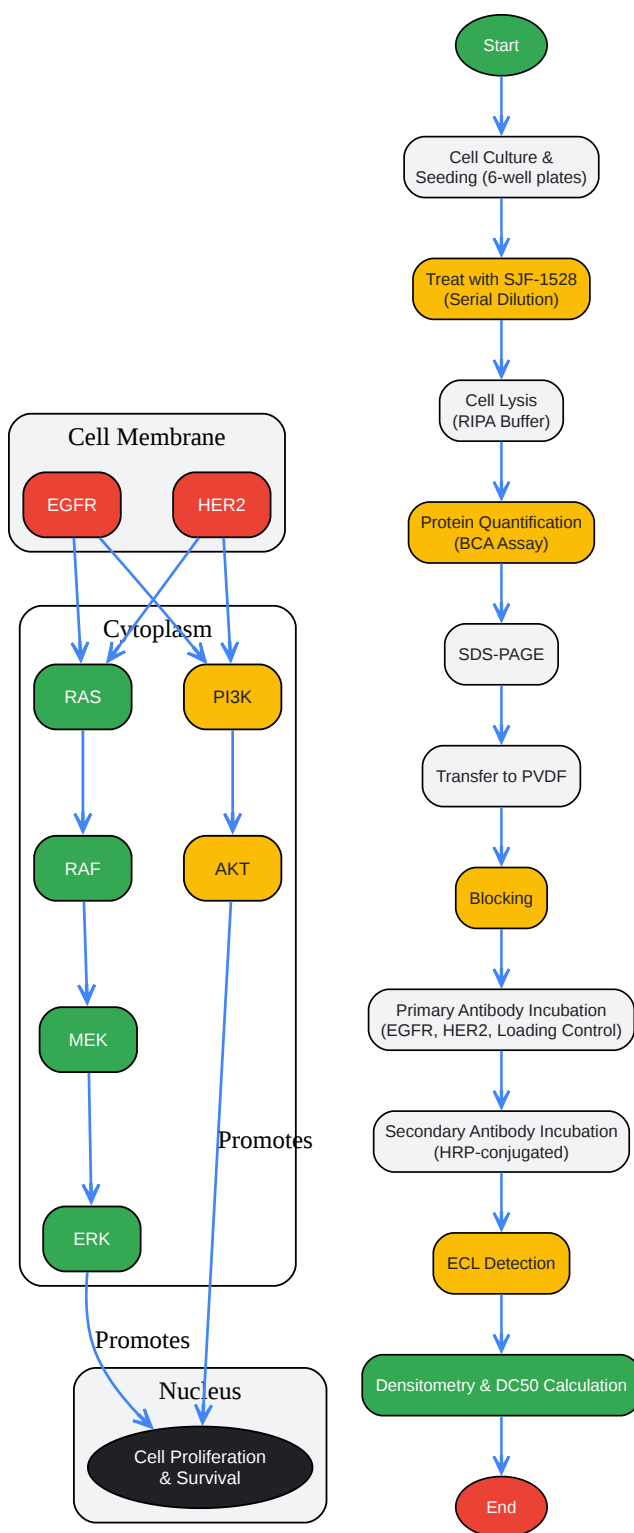
Cell Line	Assay	Parameter	Value (nM)	Reference
SK-BR-3 (HER2-driven breast cancer)	Proliferation	IC50	102	

## Mechanism of Action and Signaling Pathways

**SJF-1528** initiates the degradation of EGFR and HER2, which are critical drivers of proliferation and survival in many breast cancers. Upon degradation of these receptors, downstream signaling through the PI3K/AKT and MAPK/ERK pathways is abrogated.

## SJF-1528 Mechanism of Action





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## References

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